

# barium chlorate decomposition products

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

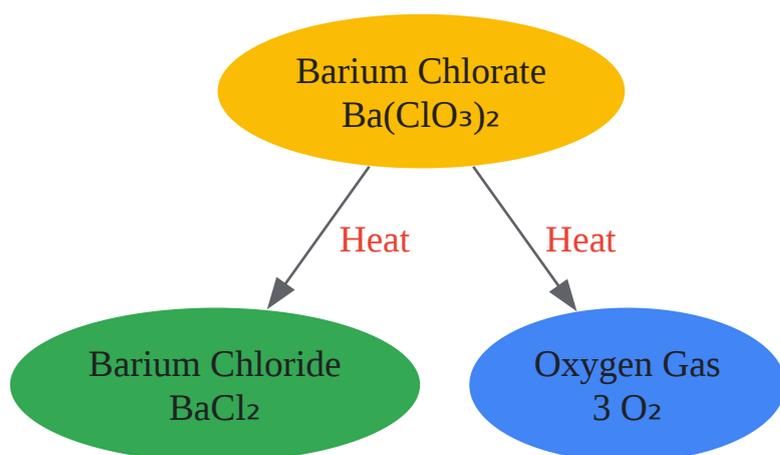
Get Quote

## Decomposition Reaction and Pathway

The thermal decomposition of **barium chlorate** is a straightforward reaction that occurs at its melting point. The products are **barium chloride (BaCl<sub>2</sub>)** and **oxygen gas (O<sub>2</sub>)** [1].

The balanced chemical equation for this decomposition is:  $\text{Ba}(\text{ClO}_3)_2 \rightarrow \text{BaCl}_2 + 3 \text{O}_2$  [1]

The diagram below illustrates this decomposition pathway:



Click to download full resolution via product page

## Critical Safety and Handling Information

Working with **barium chlorate** requires strict safety precautions due to significant hazards:

- **Toxicity:** As a **soluble barium salt**, it is highly toxic and dangerous to human health [1]. It can cause irritation, gastrointestinal distress, and at high levels, may lead to methemoglobinemia, a serious condition that reduces the blood's ability to carry oxygen [1]. Long-term exposure can cause kidney damage [1].
- **Oxidizing Hazard:** It is a strong oxidizer. **Pure barium chlorate can explode from strong impact** and there is at least one reported case of self-ignition [1]. Its decomposition releases significant heat, which can create a runaway reaction [2].
- **Environmental Hazard:** It is **very harmful to aquatic life** and must be prevented from leaching into water systems [1]. Disposal must comply with hazardous waste regulations [1].

## Physical and Chemical Properties

The table below summarizes key properties of **barium chlorate**, which are critical for designing experimental protocols [1].

Property	Value / Description
Appearance	White crystalline solid
Molar Mass	304.22 g/mol (anhydrous); 322.24 g/mol (monohydrate)
Density	3.18 g/cm <sup>3</sup> (monohydrate)
Melting/Decomposition Point	~413.9 °C (anhydrous, decomposes)
Solubility in Water	33.8 g/100 mL (at 20 °C)

## Finding Experimental Protocols

The search results do not contain detailed, step-by-step experimental methodologies for studying this decomposition. To find these protocols, I suggest you:

- **Consult Reputable Chemical Databases:** Websites like **PubChem** or the **NIST Chemistry WebBook** often provide synthesized safety data and chemical properties.

- **Search Academic Literature:** Use scholarly databases like **Google Scholar**, **Scopus**, or **Web of Science** with search terms like "kinetics of **barium chlorate** decomposition" or "thermal analysis of **barium chlorate**".
- **Review Pyrotechnic Literature:** Older but comprehensive texts like *Fireworks: the art, science, and technique* by Takeo Shimizu or *Pyrotechnics* by George W. Weingart discuss the practical behavior of **barium chlorate**, though they may not offer formal lab procedures [1].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Barium chlorate [en.wikipedia.org]
2. Barium Chlorate [chlorates.exrockets.com]

To cite this document: Smolecule. [barium chlorate decomposition products]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1507264#barium-chlorate-decomposition-products>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)